Optimal temperature ranges for Methyl 2-chloro-2-methoxyacetate stability

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Compound of Interest

Compound Name:	*Methyl 2-chloro-2-methoxyacetate*
CAS No.:	*13157-96-5*
Cat. No.:	*B2902598*

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Technical Support Center: Methyl 2-chloro-2-methoxyacetate

Welcome to the technical support center for **Methyl 2-chloro-2-methoxyacetate** (MCMA). This guide is designed for researchers, scientists, and drug development professionals to ensure the stability and integrity of MCMA throughout their experiments. Here, you will find answers to frequently asked questions and detailed troubleshooting guides to address common challenges. Our approach is grounded in established principles of chemical stability and analytical validation, providing you with the expertise to maintain the quality of your research materials.

Frequently Asked Questions (FAQs)

This section addresses common inquiries regarding the handling, storage, and stability of **Methyl 2-chloro-2-methoxyacetate**.

Q1: What are the recommended storage conditions for **Methyl 2-chloro-2-methoxyacetate**?

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A1: For optimal stability, **Methyl 2-chloro-2-methoxyacetate** should be stored at 2-8°C in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).[1] It is crucial to store it in a dry and well-ventilated area.[1] Opened containers must be carefully resealed to prevent exposure to moisture and atmospheric contaminants.[1]

Q2: How is **Methyl 2-chloro-2-methoxyacetate** shipped?

A2: To maintain its integrity during transit, this compound is typically shipped in a cold pack.

Q3: Is **Methyl 2-chloro-2-methoxyacetate** stable at room temperature?

A3: While generally stable under recommended storage conditions, prolonged exposure to ambient or elevated temperatures is not advised. As with many chlorinated esters, higher temperatures can increase the rate of degradation.[2][3] The stability at room temperature over a specific duration should be experimentally verified if required for a particular application.

Q4: What are the known incompatibilities for this compound?

A4: **Methyl 2-chloro-2-methoxyacetate** should not be stored with strong oxidizing agents. Additionally, its reactivity with strong bases and some nucleophiles should be considered, as these can promote elimination or substitution reactions.[1]

Q5: What are the likely degradation pathways for **Methyl 2-chloro-2-methoxyacetate**?

A5: While specific studies on this molecule are not extensively published, related α-haloesters can undergo several degradation pathways. These include:

- Hydrolysis: Reaction with water can lead to the formation of methoxyacetic acid and methanol. The presence of acid or base can catalyze this process.
- Thermolysis: At elevated temperatures, decomposition can occur, potentially leading to the elimination of HCl.
- Nucleophilic Substitution: The chlorine atom is susceptible to substitution by various nucleophiles.[1]

Q6: How can I tell if my **Methyl 2-chloro-2-methoxyacetate** has degraded?

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A6: Visual signs of degradation are often unreliable. The most definitive way to assess degradation is through analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or a stability-indicating High-Performance Liquid Chromatography (HPLC) method.[4] These methods can separate the parent compound from its degradation products and provide quantitative analysis.

Troubleshooting Guides

This section provides in-depth guidance and experimental protocols for addressing specific stability-related issues during your research.

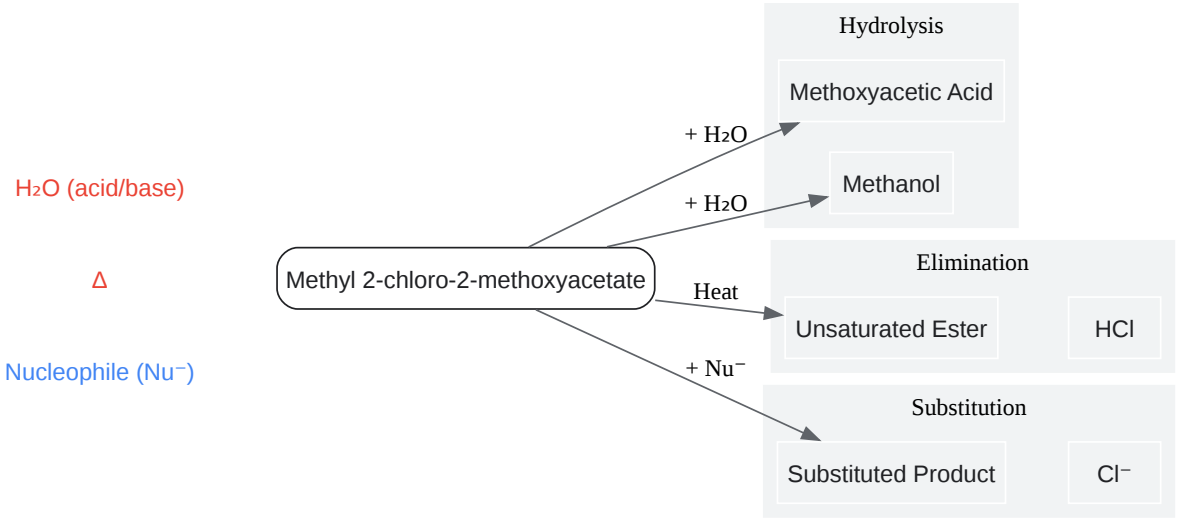
Guide 1: Suspected Thermal Degradation of **Methyl 2-chloro-2-methoxyacetate**

Issue: You suspect that a batch of **Methyl 2-chloro-2-methoxyacetate** may have been exposed to elevated temperatures, and you need to assess its integrity.

Underlying Principle: Thermal stress can provide the activation energy for decomposition reactions. The extent of degradation is a function of both temperature and duration of exposure.

Troubleshooting Workflow:

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Caption: Potential degradation pathways of **Methyl 2-chloro-2-methoxyacetate**.

By following these guidelines, you can ensure the quality and stability of your **Methyl 2-chloro-2-methoxyacetate**, leading to more reliable and reproducible experimental outcomes. For further assistance, please consult the references provided.

References

- Methyl 2-chloro-2-methoxy-acetate | 13157-96-5 - MilliporeSigma. (URL:)
- Kinetics of thermal decomposition: calculating the activ
- Forced Degradation Studies: Regulatory Considerations and Implement
- Overview on Development and Validation of Force degradation studies with Stability Indicating Methods. - Biosciences Biotechnology Research Asia. (URL: [Link])
- (PDF) Chlorinated Ester Plasticizers - ResearchGate. (URL: [Link])

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- Development of forced degradation and stability indicating studies of drugs—A review. (URL: not available)
- Forced Degradation – A Review. (URL: [Link])
- Choices of chromatographic methods as stability indicating assays for pharmaceutical products: A review - PMC. (URL: [Link])
- Forced Degradation Study as per ICH Guidelines: What Q1A(R2) Expects. (URL: [Link])
- Stability-Indicating HPLC Method Development - vscht.cz. (URL: [Link])
- EP4279477B1 - Method for preparing glycolic acid and methyl glycolate through hydrolysis of methyl methoxyacetate and methoxyacetic acid - Google P
- Stability Indicating HPLC Method Development: A Review - IRJPMS. (URL: [Link])
- The neutral hydrolysis of methyl acetate — Part 2. Is there a tetrahedral intermediate? - SciSpace. (URL: [Link])
- LiOH hydrolysis of methyl 2,2-dimethoxyacetate not giving product? (URL: [Link])
- (PDF) Kinetics and mechanisms of the neutral and acid-catalysed hydrolyses of chloro-substituted alkyl acetates in aqueous solutions of constant ionic strength - ResearchGate. (URL: [Link])
- Current Practices and Considerations for a Stability-Indicating Method in Pharmaceutical Analysis | LCGC International. (URL: [Link])
- Effect of chlorinated phosphate ester based on castor oil on thermal degradation of poly (vinyl chloride) blends and its flame retardant mechanism as secondary plasticizer - RSC Publishing. (URL: [Link])
- Mechanochemical Nucleophilic Substitution of Alcohols via Isouronium Intermediates. (URL: [Link])
- Methyl 2-{4-chloro-2-[5-chloro-2-(2-methoxy-2-oxoethoxy)benzyl]phenoxy}acetate - PMC. (URL: [Link])

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- Chapter 4: Nucleophilic Substitution Part II – OCLUE - Open Textbook Publishing. (URL: [Link])
- Organic Chemistry: Nucleophilic Substitution Reaction of Alcohols - Jack Westin. (URL: [Link])
- Stability Indicating HPLC Method for the Determination of Chiral Purity of R-(-)-5-[2-aminopropyl]-2- methoxybenzene Sulfonamide - Semantic Scholar. (URL: [Link])
- Gas Chromatography - Mass Spectrometry - CSUN. (URL: [Link])
- What Is the Effect of Temperature on Plasticizer Performance? - Jinli Chemical. (URL: [Link])
- Gas Chromatography-Mass Spectrometry Studies of Waste Vegetable Mixed and Pure Used Oils and Its Biodiesel Products -.:: Natural Sciences Publishing ::.. (URL: [Link])
- GC/MS analysis of long-chain esters standards. (A) Total ion... - ResearchGate. (URL: [Link])
- Jour.Chem.Soc.Pak. Vol. 13, No. 4, 1991 - Decomposition Kinetics of Metal Acetates. (URL: [Link])
- GC/MS analysis of some long chain esters, ketones and propanediol diesters | Scilit. (URL: [Link]<21::aid-jms328>3.0.co;2-z)
- Characterisation of four alkyl-branched fatty acids as methyl, ethyl, propyl and butyl esters using gas chromatography-quadrupole time of flight mass spectrometry - CSIRO Research Publications Repository. (URL: [Link])
- Thermochemistry and Kinetics of the Thermal Degradation of 2-Methoxyethanol as Possible Biofuel Additives - ResearchGate. (URL: [Link])
- Relationship between chlorine decay and temperature in the drinking water - PMC - NIH. (URL: [Link])
- Thermal kinetics, thermodynamics, decomposition mechanism, and thermal safety performance of typical ammonium perchlorate-based - SciSpace. (URL: [Link])

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- (PDF) Effect of Ca/Zn stabiliser on thermal degradation of poly(vinyl chloride)/chlorinated polyethylene blends - ResearchGate. (URL: [Link])
- Thermal Degradation Kinetics and Viscoelastic Behavior of Poly(Methyl Methacrylate)/Organomodified Montmorillonite Nanocomposites Prepared via In Situ Bulk Radical Polymerization - MDPI. (URL: [Link])

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. What Is the Effect of Temperature on Plasticizer Performance?_Industry News_News_Jinli Chemical [en.jinlichemical.com]
- 4. Choices of chromatographic methods as stability indicating assays for pharmaceutical products: A review - PMC [pmc.ncbi.nlm.nih.gov]
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